

fluorescence quantum yield of Sulfo-Cy5 bis-NHS ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sulfo-Cy5 bis-NHS ester

Cat. No.: B11931564

[Get Quote](#)

Technical Comparison Guide: Fluorescence Quantum Yield & Performance of **Sulfo-Cy5 Bis-NHS Ester**

Executive Summary: The Technical Reality

Sulfo-Cy5 bis-NHS ester is a specialized, water-soluble fluorophore primarily designed for crosslinking or dual-conjugation applications, rather than simple single-point labeling.[1] While it shares the spectral footprint of standard Cy5, its "bis-NHS" (homobifunctional) nature and "sulfo" (sulfonated) core create a distinct performance profile.[1]

- Fluorescence Quantum Yield (QY):0.28 (in aqueous buffer).[1]
- Key Advantage: High water solubility preventing aggregation-induced quenching; dual reactivity for protein-protein crosslinking.[1]
- Primary Limitation: Lower photostability and brightness compared to Alexa Fluor 647; risk of unwanted inter-molecular crosslinking if not controlled.

Photophysical Characterization

The quantum yield (Φ) of a fluorophore is the ratio of photons emitted to photons absorbed.[2] [3][4] For **Sulfo-Cy5 bis-NHS ester**, this value is intrinsic to its sulfonated indocyanine core but extrinsic to its conjugation state.[1]

Quantitative Metrics Table

Parameter	Sulfo-Cy5 Bis-NHS Ester	Standard Cy5 (Mono-NHS)	Alexa Fluor 647 (NHS)	DyLight 650
Quantum Yield (Φ)	0.28	~0.20 – 0.27	0.33	~0.29
Extinction Coeff. [1] (ϵ)	271,000 $M^{-1}cm^{-1}$	250,000 $M^{-1}cm^{-1}$	239,000 $M^{-1}cm^{-1}$	250,000 $M^{-1}cm^{-1}$
Brightness ($\Phi \times \epsilon$)	~75,880	~50,000	~78,870	~72,500
Excitation Max	646 nm	649 nm	650 nm	652 nm
Emission Max	662 nm	666 nm	668 nm	672 nm
Solubility	High (Aqueous)	Low (Organic req.) [1][5][6]	High (Aqueous)	High (Aqueous)
Photostability	Moderate	Low	High	Moderate

“

Critical Insight: The "Sulfo" groups negatively charge the molecule, significantly reducing H-aggregation (stacking) in water. H-aggregates are non-fluorescent; therefore, the effective QY of Sulfo-Cy5 in biological buffers is higher than non-sulfonated Cy5, even if their intrinsic electronic QY is similar in organic solvents.[1]

Comparative Analysis: Choosing the Right Tool

Scenario A: Sulfo-Cy5 Bis-NHS vs. Alexa Fluor 647[1][7][8]

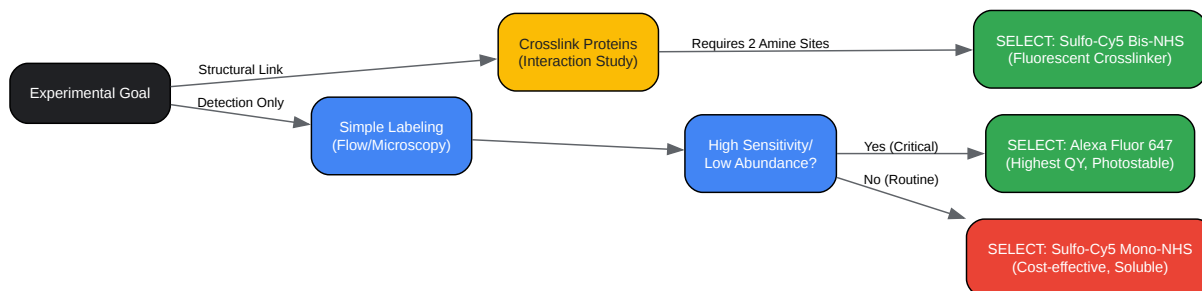
- **Brightness:** AF647 is approximately 4-10% brighter theoretically, but in practice, AF647 conjugates often appear significantly brighter at high degrees of labeling (DOL).[1] Cy5 derivatives tend to self-quench if $DOL > 4$, whereas AF647 resists quenching up to $DOL \sim 8$. [1]
- **Photostability:** AF647 is the gold standard, retaining $\sim 80\%$ fluorescence after prolonged excitation.[7] Sulfo-Cy5 bis-NHS will photobleach faster (retaining $\sim 50-60\%$), making it less ideal for STED or long-term live-cell tracking.[1]
- **Mechanism:** The bis-NHS function of Sulfo-Cy5 allows it to bridge two amine groups.[1] If your goal is labeling, AF647 (mono-NHS) is superior. If your goal is crosslinking two proteins while tracking them, Sulfo-Cy5 bis-NHS is the correct choice.[1]

Scenario B: Sulfo-Cy5 Bis-NHS vs. Standard Cy5

- **Solubility:** Standard Cy5 requires organic co-solvents (DMSO/DMF) which can denature sensitive proteins.[1] Sulfo-Cy5 bis-NHS dissolves directly in PBS.[1]
- **Reactivity:** The bis-NHS ester creates a "staple" effect.[1] This stabilizes the conjugation but can reduce the rotational mobility of the fluorophore. Restricted rotation often increases QY by reducing non-radiative decay, but this is offset if the dye forces proteins into aggregates.

Visualizing the Decision Logic

The following diagram illustrates when to select **Sulfo-Cy5 Bis-NHS ester** over its competitors based on experimental needs.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for selecting far-red reactive dyes. Note that the Bis-NHS variant is specifically isolated for crosslinking applications.

Experimental Protocols

Protocol A: Measuring Relative Quantum Yield

Objective: Determine the QY of **Sulfo-Cy5 bis-NHS ester** using a reference standard (Soluble Cy5 or Methylene Blue).

Reagents:

- Reference Standard: Free Cy5 (QY = 0.27 in PBS) or Zinc Phthalocyanine (QY = 0.30).[1]
- Solvent: 1X PBS, pH 7.4 (Must match for both sample and standard).
- Instrument: UV-Vis Spectrophotometer & Spectrofluorometer.

Workflow:

- Absorbance Matching: Prepare 4-5 dilutions of both the Sulfo-Cy5 bis-NHS sample and the Reference Standard.

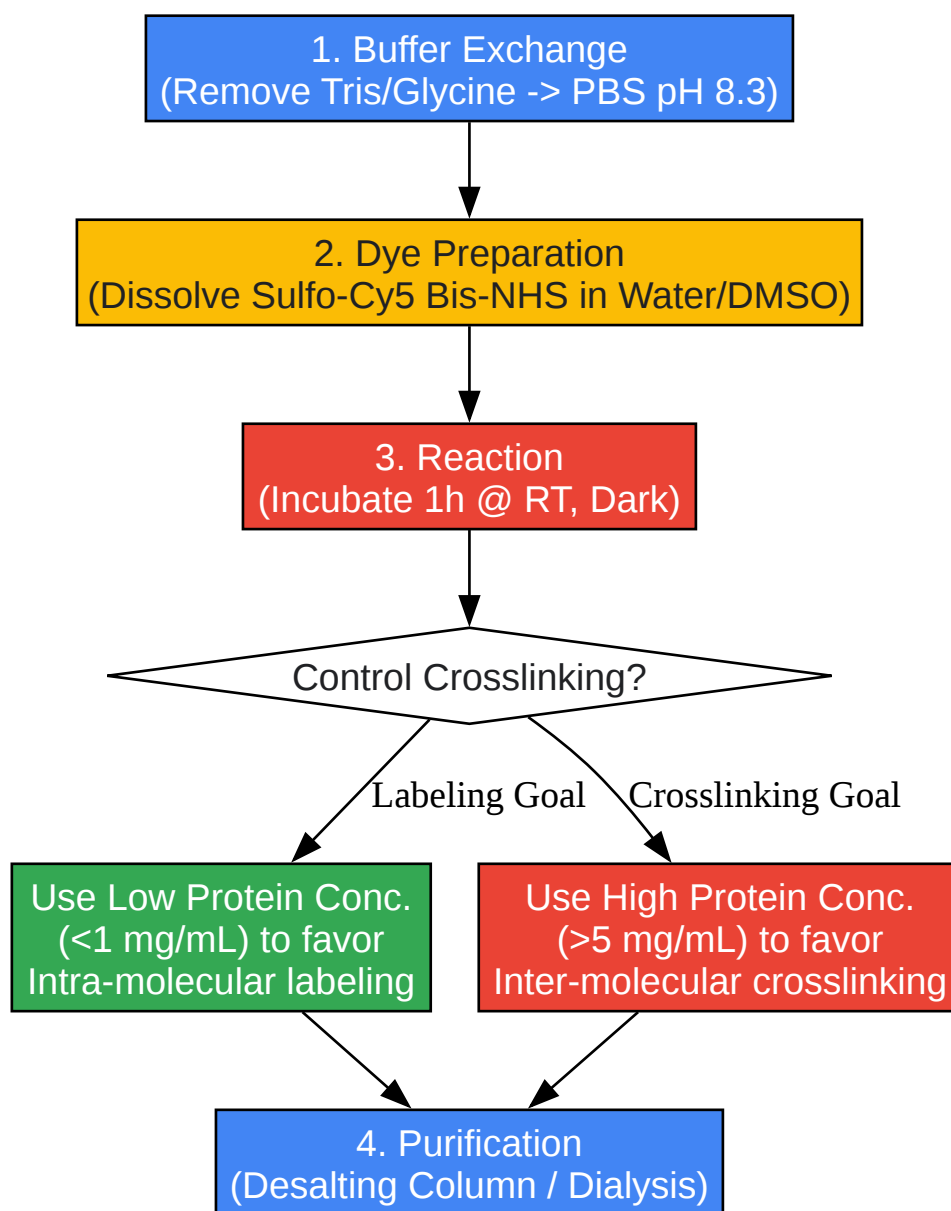
- Critical Step: Ensure Absorbance (OD) at the excitation wavelength (e.g., 640 nm) is below 0.1 (ideally 0.02 - 0.08) to avoid inner-filter effects.[1]
- Emission Scan: Excite both sets of samples at the same wavelength (e.g., 640 nm). Record integrated fluorescence intensity (Area Under Curve - AUC) from 650 nm to 750 nm.[1]
- Plotting: Plot Integrated Fluorescence (Y-axis) vs. Absorbance (X-axis).
- Calculation: Calculate the gradients () of the linear fits.

(Note: Since solvent is identical, refractive index terms cancel out).

Protocol B: Conjugation with Bis-NHS (Crosslinking Warning)

Objective: Labeling a protein while minimizing unwanted polymerization.

Workflow Diagram:



[Click to download full resolution via product page](#)

Figure 2: Conjugation workflow highlighting the concentration-dependent behavior of the Bis-NHS ester.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Sulfo-Cyanine 5 NHS Ester | C36H40N3NaO10S2 | CID 118987356 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. agilent.com \[agilent.com\]](#)
- [3. par.nsf.gov \[par.nsf.gov\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. fnkprddata.blob.core.windows.net \[fnkprddata.blob.core.windows.net\]](#)
- [6. lumiprobe.com \[lumiprobe.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [fluorescence quantum yield of Sulfo-Cy5 bis-NHS ester]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11931564/docs#fluorescence-quantum-yield-of-sulfo-cy5-bis-nhs-ester>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)